

Structural Features and Molecular Mechanisms of Quinazolinone Derivatives

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Compound of Interest

Compound Name: 3-ethyl-6-nitroquinazolin-4(3H)-one

CAS No.: 78875-00-0

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A Technical Guide for Researchers and Drug Development Professionals

Executive Summary

The 4(3H)-quinazolinone scaffold represents a "privileged structure" in medicinal chemistry due to its ability to interact with diverse biological targets through specific side-chain modifications. This guide dissects the structural architecture, structure-activity relationships (SAR), and molecular mechanisms driving the efficacy of quinazolinone derivatives in oncology (EGFR, Tubulin, DHFR) and antimicrobial (DNA Gyrase) applications. It provides actionable experimental protocols and mechanistic visualizations to support rational drug design.

Structural Architecture & SAR Analysis

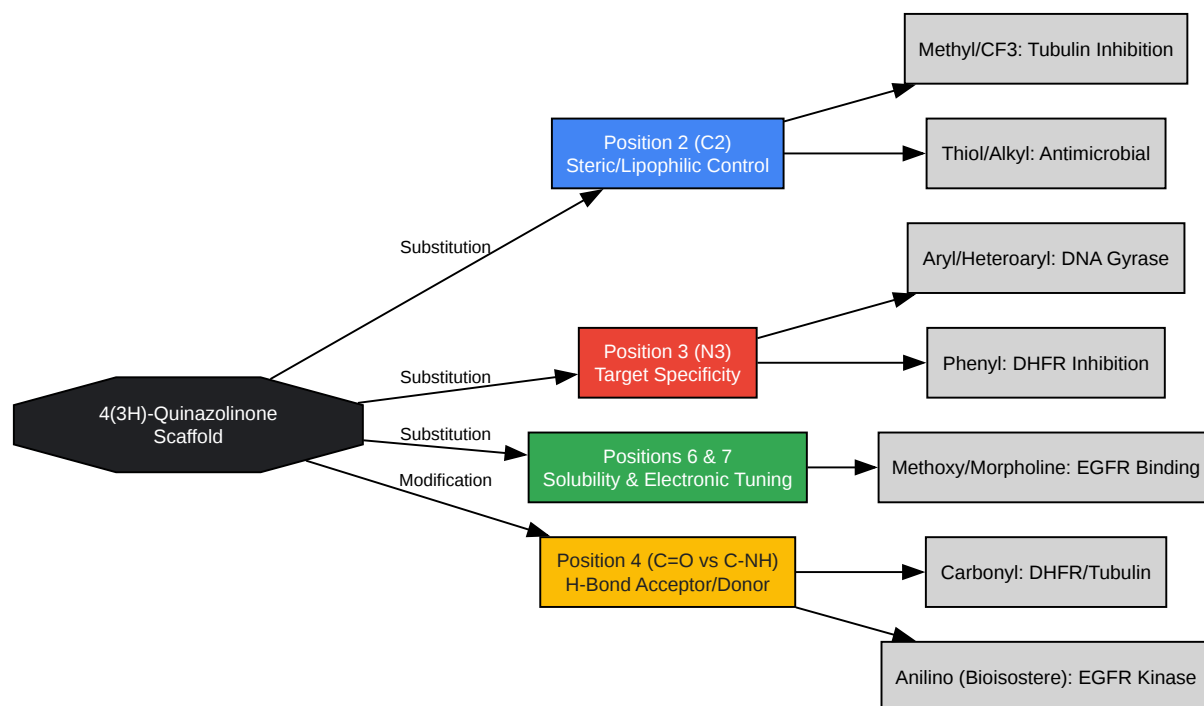
The core pharmacophore is the 4(3H)-quinazolinone bicyclic system. Its biological versatility stems from the electronic and steric tunability of positions C2, N3, and the benzenoid ring (C6/C7).

Core Numbering and Functional Zones

- Position 2 (C2): The "Gateway" substituent. Small lipophilic groups (methyl, trifluoromethyl) here often enhance tubulin binding, while bulky aryl groups can dictate selectivity for specific kinases.
- Position 3 (N3): Critical for solubility and target specificity. Substitution with aryl or heteroaryl rings is essential for DNA gyrase and tubulin inhibition.
- Position 4 (C4=O): In classic quinazolinones, this is a carbonyl. However, in EGFR inhibitors (like gefitinib), this position is aminated (4-anilinoquinazoline), technically moving away from the "one" structure but structurally related. For 4(3H)-quinazolinones, the carbonyl is a hydrogen bond acceptor.
- Positions 6 & 7: Electronic tuning. Electron-donating groups (methoxy, morpholine) here improve solubility and can enhance binding affinity via hydrophobic interactions within the ATP binding pocket of kinases.

SAR Visualization

The following diagram maps specific substituents to their biological impact.



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Caption: Structure-Activity Relationship (SAR) map highlighting critical substitution sites on the quinazolinone scaffold and their pharmacological consequences.[1][2]

Molecular Mechanisms of Action

EGFR Tyrosine Kinase Inhibition

Quinazolinone derivatives (and their 4-amino analogues) function as ATP-competitive inhibitors of the Epidermal Growth Factor Receptor (EGFR).

- Binding Mode: The scaffold mimics the adenine ring of ATP.
- Key Interactions:
 - N1: Accepts a hydrogen bond from the amide nitrogen of Met793 (hinge region).

- N3: Interacts with Thr854 via a conserved water molecule bridge.
- C6/C7: Substituents extend into the solvent-exposed region or hydrophobic pocket, often determining selectivity against wild-type vs. mutant (T790M) EGFR.

Tubulin Polymerization Inhibition

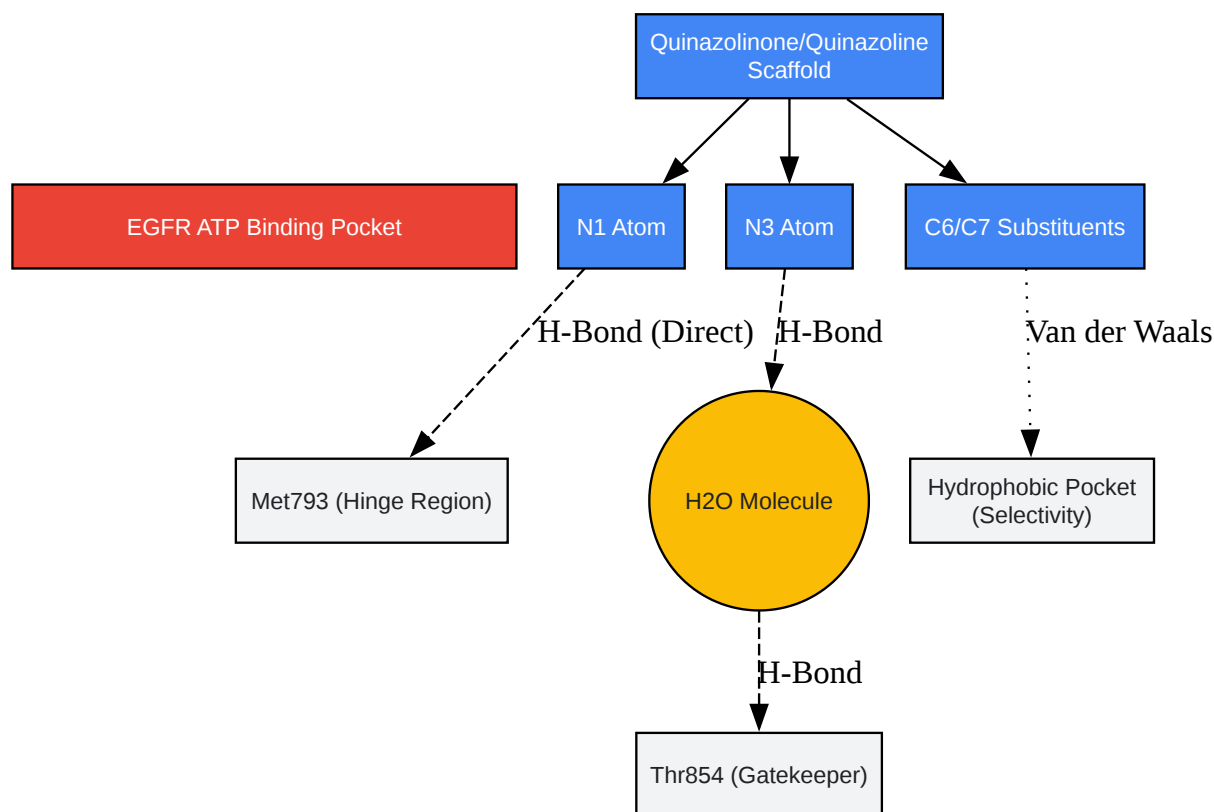
Certain 2,3-disubstituted quinazolinones bind to the colchicine-binding site of tubulin.

- Mechanism: They sterically hinder the curvature change required for tubulin dimer incorporation into the microtubule, leading to G2/M cell cycle arrest and apoptosis.
- Structural Requirement: A trimethoxyphenyl or similar bulky, electron-rich group at N3 or C2 is often required to mimic the pharmacophore of colchicine or combretastatin A-4.

Dihydrofolate Reductase (DHFR) Inhibition

Quinazolinones act as antifolates by occupying the folate binding pocket of DHFR.

- Mechanism: The scaffold binds in the hydrophobic pocket lined by Ile65, Pro66, and Phe69. [3] The carbonyl at C4 and N3 can engage in H-bonding with Glu30 or related residues, disrupting the reduction of dihydrofolate to tetrahydrofolate, thereby halting DNA synthesis.



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Caption: Schematic of the molecular binding mode of quinazolinone-based inhibitors within the EGFR ATP-binding pocket.

Experimental Protocols (Self-Validating)

Synthesis of 2-Methyl-3-Phenylquinazolin-4(3H)-one

This protocol utilizes a sequential cyclization approach via a benzoxazinone intermediate. It is chosen for its high reproducibility and "self-indicating" progression (dissolution of solid starting material followed by precipitation of product).

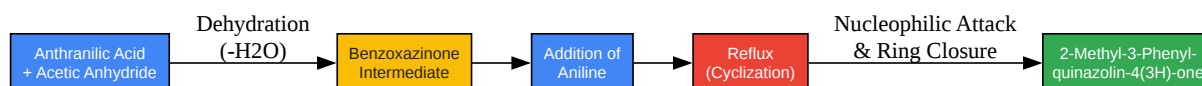
Reagents:

- Anthranilic acid (1.0 eq)
- Acetic anhydride (excess, solvent/reagent)

- Aniline (1.1 eq)
- Ethanol (Recrystallization solvent)[4]

Workflow:

- Benzoxazinone Formation: Reflux anthranilic acid in acetic anhydride for 1-2 hours.
 - Validation: Monitor by TLC (Hexane:EtOAc 7:3). Disappearance of anthranilic acid spot. Excess Ac₂O is removed by distillation/concentration.
- Quinazolinone Cyclization: Add aniline to the crude benzoxazinone residue. Heat the mixture (neat or in acetic acid/ethanol) at reflux for 2-4 hours.
 - Validation: Formation of a solid precipitate upon cooling indicates product formation.
- Workup: Pour reaction mixture into crushed ice/water. The product precipitates as a solid.
- Purification: Filter, wash with water, and recrystallize from ethanol.



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Caption: Step-by-step synthetic pathway for the production of 2,3-disubstituted quinazolinones via the benzoxazinone intermediate.

Tubulin Polymerization Assay (Turbidimetric)

To validate the mechanism of action for tubulin-targeting derivatives.

Protocol:

- Preparation: Prepare Purified Tubulin (10 μ M) in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM MgCl₂, pH 6.9) containing 1 mM GTP.

- Incubation: Add the test quinazolinone derivative (dissolved in DMSO) at varying concentrations (e.g., 1, 5, 10 μM). Include a Vehicle Control (DMSO only) and Positive Control (Colchicine 5 μM).
- Measurement: Transfer to a pre-warmed (37°C) 96-well plate.
- Detection: Monitor absorbance at 350 nm every 30 seconds for 60 minutes using a kinetic spectrophotometer.
- Self-Validation:
 - Vehicle Control: Must show a sigmoidal increase in absorbance (polymerization curve).
 - Inhibitor:[3][5][6] Should show a flattened curve (suppressed absorbance increase) relative to control.

Data Summary: Comparative Potency

The following table summarizes reported IC50 values for representative quinazolinone derivatives against key targets, illustrating the impact of structural modifications.

Derivative Class	Target	Key Substituents	IC50 / Kd (Approx)	Mechanism Note
Gefitinib (Analogue)	EGFR (WT)	4-Anilino, 6,7-dialkoxy	2-5 nM	ATP Competitive; H-bond to Met793
Compound B6	Tubulin	2-Substituted, 4-Aryl	~2.0 μM	Colchicine site binder; G2/M arrest
Raltitrexed (Analogue)	DHFR	C2-Methyl, N3-Aryl	< 0.1 μM	Folate mimic; binds hydrophobic pocket
Compound 5a	DNA Gyrase	N3-Heteroaryl	~0.3 μM	ATPase domain inhibitor

References

- Recent Advances in Structural Optimization of Quinazoline-Based Protein Kinase Inhibitors for Cancer Therapy.National Institutes of Health (PMC).[Link](#)
- Discovery of New Quinazolinone and Benzimidazole Analogs as Tubulin Polymerization Inhibitors.MDPI Pharmaceuticals.[Link](#)
- Quinazolinone and quinazoline derivatives: recent structures with potent antimicrobial and cytotoxic activities.PMC - NIH.[Link](#)
- Targeting EGFR Tyrosine Kinase: Design, Synthesis and Biological Evaluation of Novel Quinazolinone Derivatives.PMC - NIH.[Link](#)
- New Quinazolin-4(3H)-one Derivatives Incorporating Hydrazone and Pyrazole Scaffolds as Antimicrobial Agents.Semantic Scholar.[Link](#)

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Sources

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [Quinazolinones as Potential Anticancer Agents: Synthesis and Action Mechanisms - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [tandfonline.com \[tandfonline.com\]](#)
- 5. [Discovery of Biaryl aminoquinazolines as Novel Tubulin Polymerization Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 6. [tandfonline.com \[tandfonline.com\]](#)
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